

2-Methylanisole: A Sustainable Solvent for Modern Organic Synthesis

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Compound of Interest

Compound Name: 2-Methylanisole

Cat. No.: B146520

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylanisole, also known as o-methylanisole, is an aromatic organic compound increasingly recognized as a sustainable and versatile solvent for a variety of organic synthesis reactions.^{[1][2]} With a boiling point of 171°C, it serves as a higher-boiling-point alternative to solvents like toluene, offering advantages in terms of process safety and reduced volatility.^[1] Classified as a "green" solvent, **2-methylanisole** is a bio-based compound found in natural sources such as mastic oils and virgin olive oils.^{[1][2]} Its polar aprotic nature makes it suitable for a range of chemical transformations, positioning it as a favorable replacement for conventional, more hazardous organic solvents. This document provides detailed application notes and protocols for the use of **2-methylanisole** in key organic synthesis reactions.

Physical and Chemical Properties

A thorough understanding of a solvent's properties is crucial for its effective application in chemical synthesis. **2-Methylanisole** is a colorless to pale yellow liquid with a distinct, pleasant odor. It is soluble in common organic solvents like ethanol and ether but has limited solubility in water. Key physical and chemical data are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₁₀ O
Molecular Weight	122.16 g/mol
Boiling Point	170-172 °C
Melting Point	-34.1 °C
Density	0.985 g/mL at 25 °C
Flash Point	52 °C
Refractive Index	1.516 (at 20 °C)
Solubility in Water	Insoluble

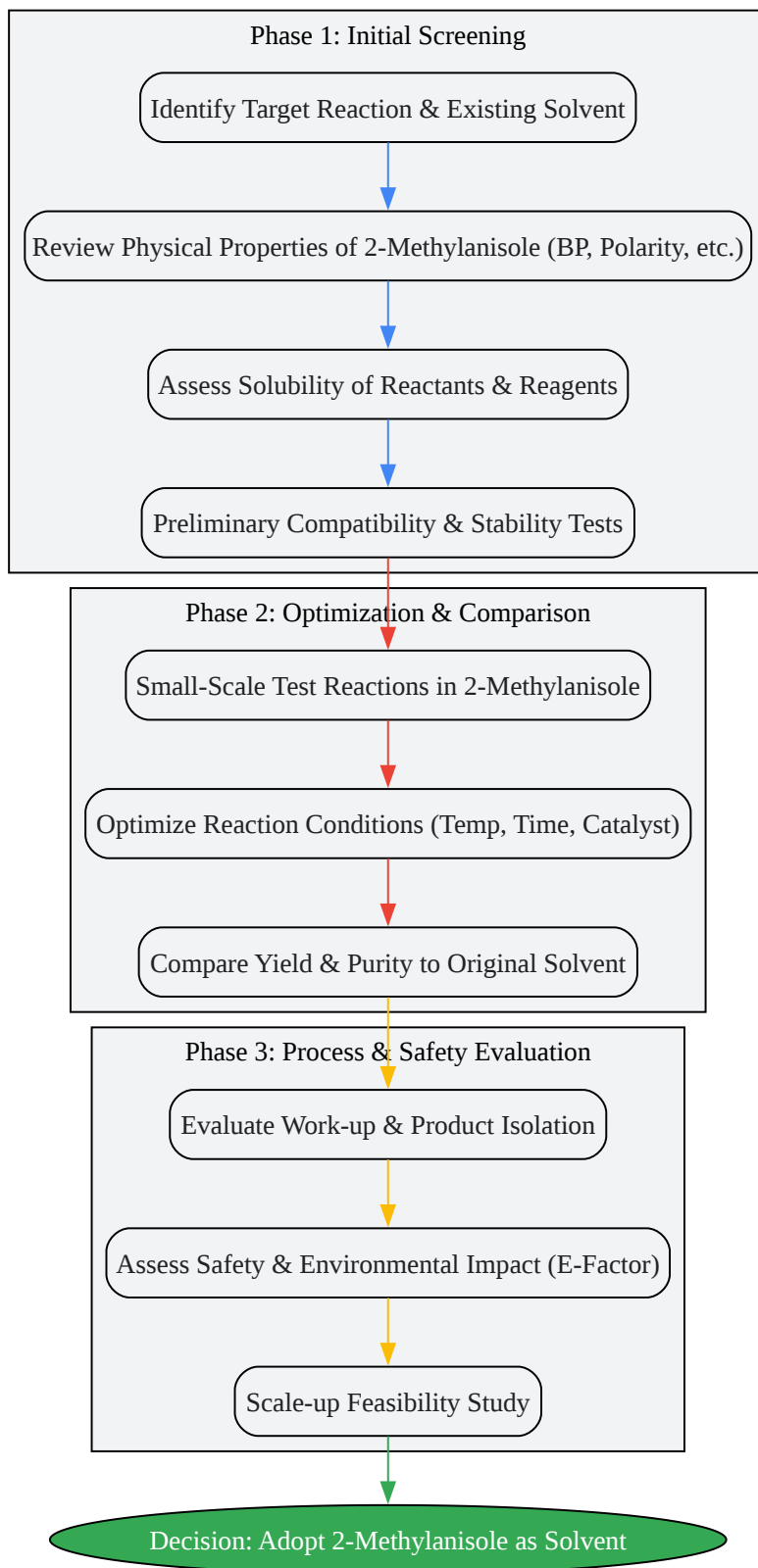
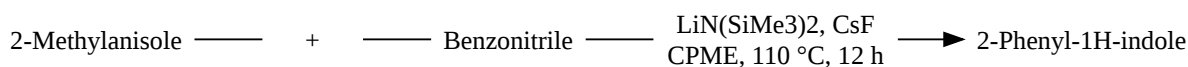
Applications in Organic Synthesis

While the exploration of **2-methylanisole** as a primary solvent is an expanding area of research, its utility has been demonstrated in several important classes of organic reactions. Its higher boiling point is particularly advantageous for reactions requiring elevated temperatures.

Synthesis of Heterocycles: A Case Study in Indole Synthesis

2-Methylanisole can serve as a key reactant in the synthesis of complex heterocyclic structures. Although in the following example cyclopentyl methyl ether (CPME) is used as the solvent, the protocol highlights the reactivity of **2-methylanisole** in a domino reaction to form 2-arylindoles, a common scaffold in pharmaceuticals. This reaction proceeds without the need for a transition metal catalyst.

Reaction Scheme:



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References

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- 2. 2-Methylanisole | C₈H₁₀O | CID 33637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Methylanisole: A Sustainable Solvent for Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146520#2-methylanisole-as-a-solvent-in-organic-synthesis-reactions]

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